Protocol for Safe Handling and Storage of Phosphorus Pentasulfide

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Compound of Interest

Compound Name:	*Phosphorus Sulfur*
Cat. No.:	*B8483253*

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This document provides detailed guidelines and protocols for the safe handling, storage, and disposal of phosphorus pentasulfide (P_4S_{10}) in a laboratory setting. Adherence to these protocols is critical to minimize risks associated with this highly reactive and toxic compound.

Chemical and Physical Properties

Phosphorus pentasulfide is a greenish-yellow crystalline solid with a characteristic rotten egg odor due to hydrolysis from atmospheric moisture.[1][2][3][4] It is a flammable solid that is highly reactive, particularly with water.[2][3][5][6][7]

Table 1: Physical and Chemical Properties of Phosphorus Pentasulfide

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Property	Value
Molecular Formula	P_4S_{10}
Molecular Weight	444.55 g/mol
Melting Point	286-290 °C (547-554 °F)[5]
Boiling Point	513-515 °C (955-959 °F)[3][4]
Specific Gravity	2.09[3]
Ignition Temperature	142 °C (287 °F)[3]
Solubility	Insoluble in water; soluble in carbon disulfide and benzene.[5]

Hazard Identification and Risk Assessment

Phosphorus pentasulfide poses significant health and safety risks. A thorough risk assessment must be conducted before any experiment involving this substance.

Key Hazards:

- High Reactivity: Reacts violently with water, moisture, alcohols, and strong acids to produce highly toxic and flammable hydrogen sulfide (H_2S) gas and phosphoric acid.[1][2][7] This reaction can be explosive.[1][7]
- Flammability: It is a flammable solid that can be ignited by heat, sparks, friction, or contact with incompatible materials.[1][2][3] Dust from phosphorus pentasulfide can form explosive mixtures with air.[7]
- Toxicity: Harmful if swallowed or inhaled.[5][8] Contact can cause severe irritation and burns to the skin and eyes.[1] Inhalation can irritate the respiratory system, and higher exposures may lead to pulmonary edema, a medical emergency.[1] Exposure can also cause systemic effects such as headache, dizziness, and nausea.[1]
- Environmental Hazard: Very toxic to aquatic life.[8][9]

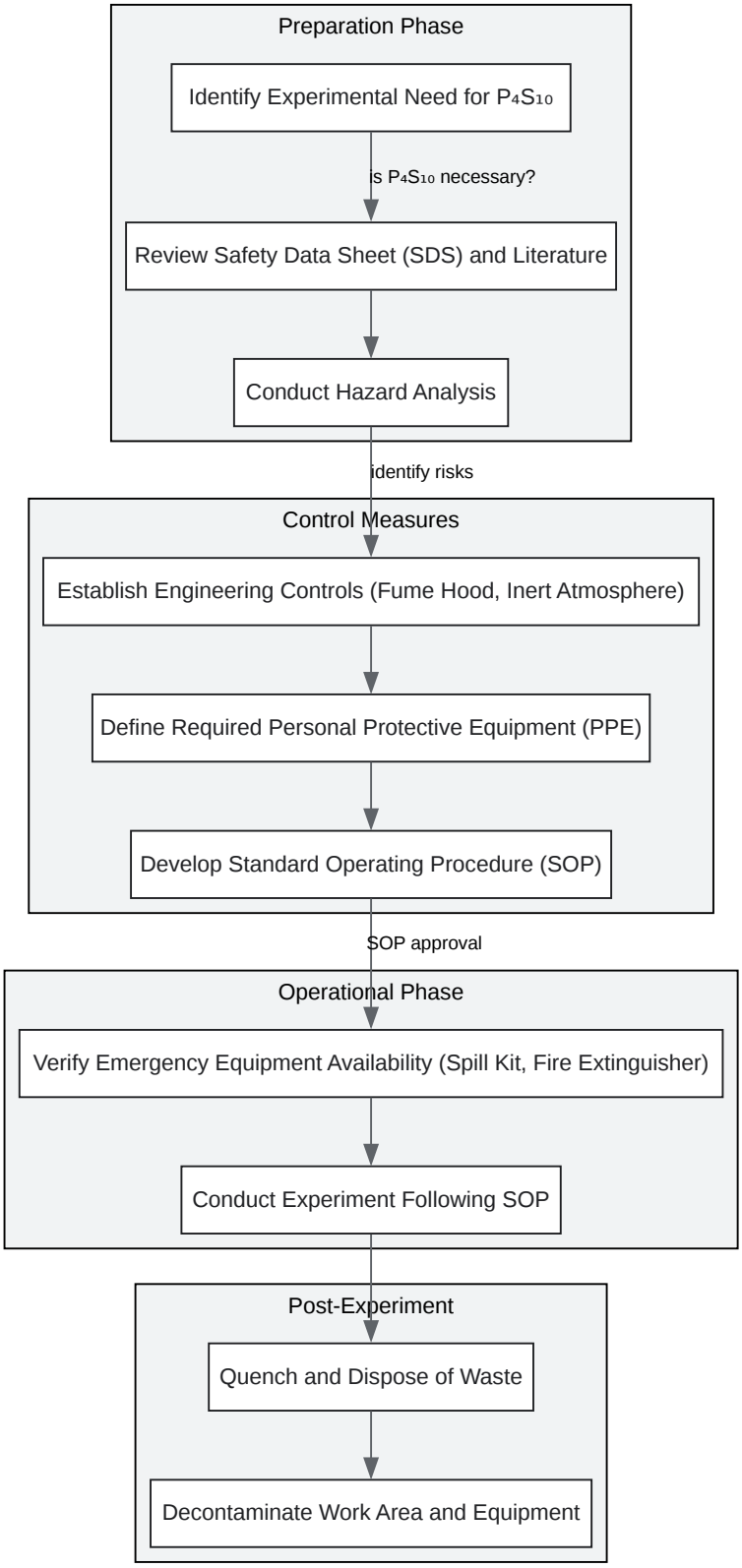
Table 2: Exposure Limits for Phosphorus Pentasulfide

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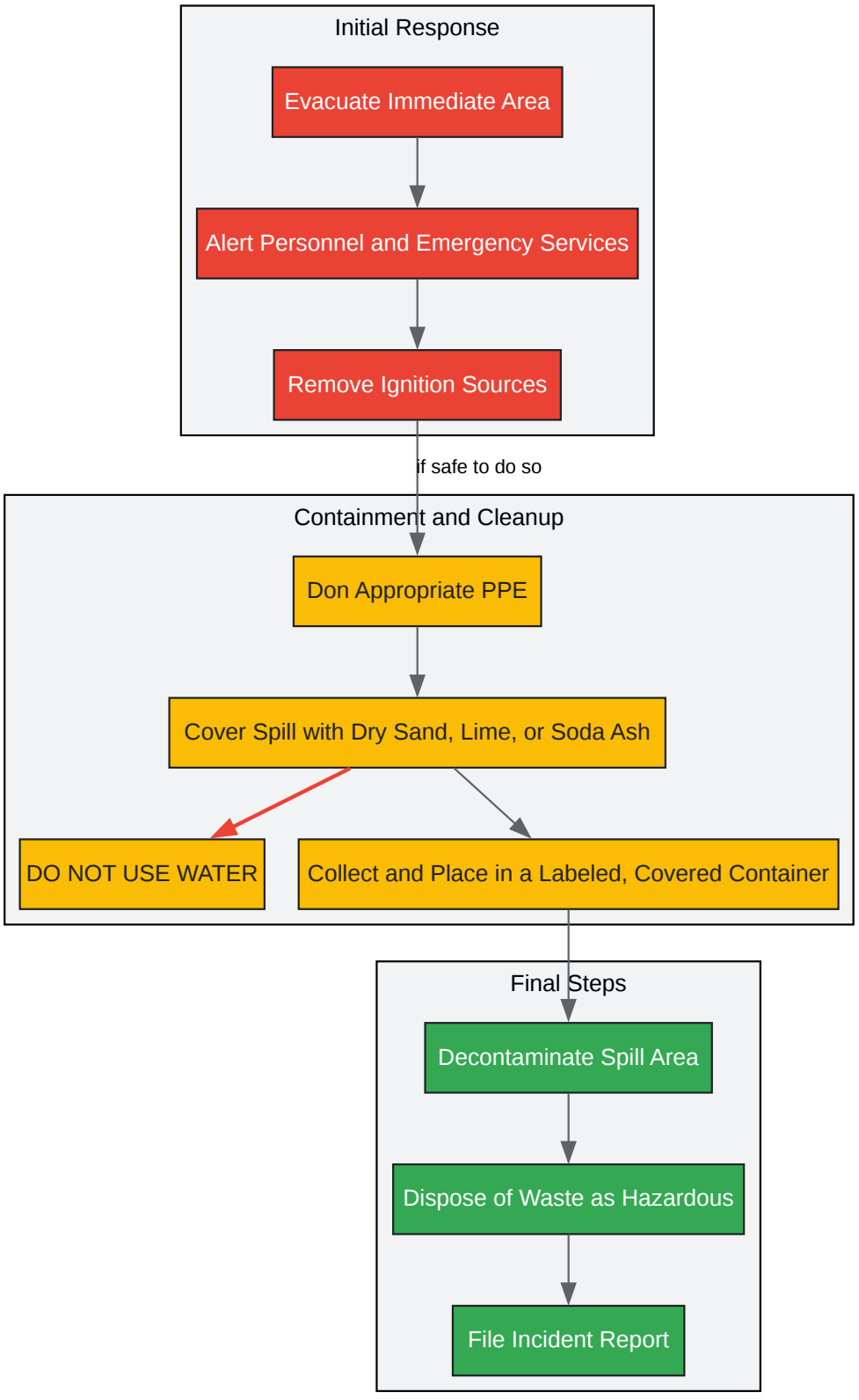
Organization	TWA (8-hour)	STEL (15-minute)
OSHA (PEL)	1 mg/m³[1][10][11]	3 mg/m³[10][11][12]
ACGIH (TLV)	1 mg/m³[1][10][11]	3 mg/m³[1][10][11][12]
NIOSH (REL)	1 mg/m³[1][10][13]	3 mg/m³[1][10][13]

IDLH (Immediately Dangerous to Life or Health): 250 mg/m³[1][11]

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